Technical Guide: Spectral Characterization of (1S,2S)-2-Methylcyclopropane-1-Carboxylic Acid[1]

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Compound of Interest

Compound Name:	*(1S,2S)-2-methylcyclopropane-1-carboxylic acid*
CAS No.:	*14590-52-4*
Cat. No.:	*B3021882*

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Executive Summary

This technical guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR) spectral signatures for **(1S,2S)-2-methylcyclopropane-1-carboxylic acid** (CAS: 14590-52-4). As a rigid, strained carbocycle, this molecule serves as a critical chiral building block in the synthesis of pyrethroids, peptide mimics, and conformationally restricted amino acids (e.g., PCCG analogs).

The distinction between the (1S,2S) isomer (trans) and its diastereomer (cis) or enantiomer (1R,2R) is non-trivial. This guide details the scalar coupling constants (

) and chemical shifts (

) required to validate stereochemistry, supported by experimental protocols for isolation and enantiopurity determination.

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Structural Analysis & Stereochemistry

The target molecule possesses two chiral centers at C1 and C2. The (1S,2S) configuration dictates a trans relationship between the carboxylic acid and the methyl group.

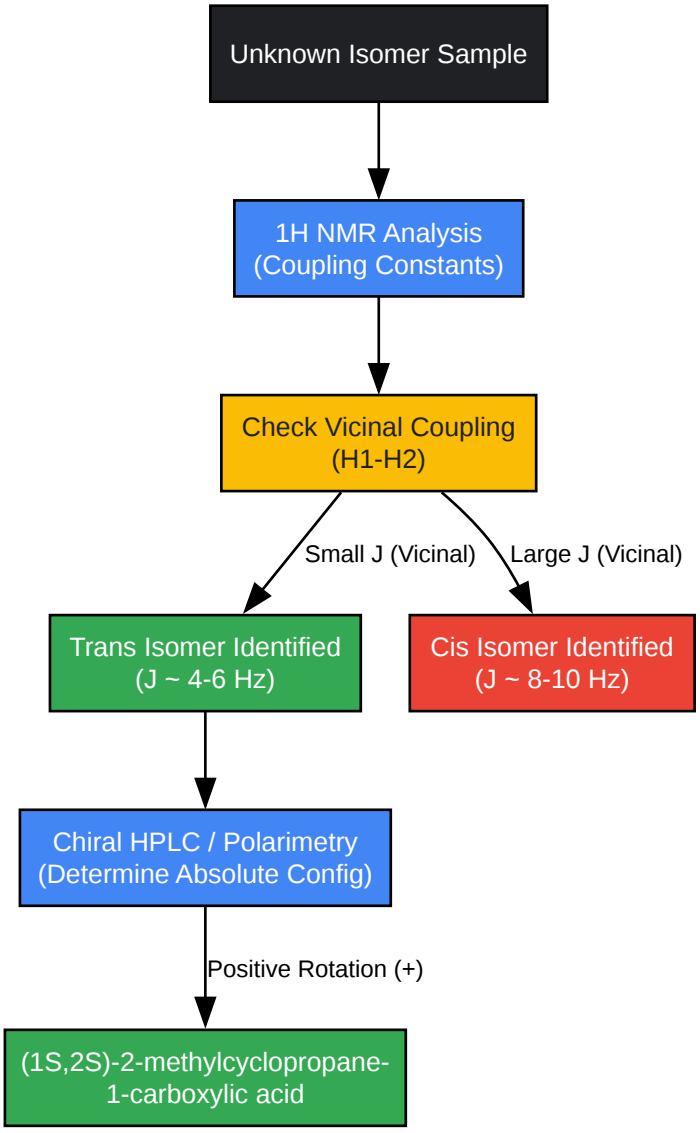
- Trans (1S,2S): Substituents are on opposite faces of the ring plane.
- Cis (1S,2R): Substituents share the same face (steric crowding affects

).

Stereochemical Verification Workflow

The following decision logic illustrates how a Senior Scientist validates the specific isomer using NMR data and optical rotation.

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Figure 1: Stereochemical assignment logic. In cyclopropanes,

, a critical diagnostic tool.

Experimental Protocol: Synthesis & Isolation

To obtain high-fidelity spectral data, the sample must be chemically and optically pure. The following protocol outlines a scalable route to the trans-acid, followed by resolution.

Step 1: Asymmetric Cyclopropanation (Corey-Chaykovsky Variant)

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Principle: Reaction of ethyl crotonate (trans-alkene) with dimethylsulfoxonium methylide yields the trans-cyclopropane ester predominantly.

- Reagents: Trimethylsulfoxonium iodide (1.1 eq), NaH (1.2 eq), DMSO (anhydrous), Ethyl crotonate (1.0 eq).
- Procedure:
  - Generate the ylide in DMSO at room temperature (evolution of
).
  - Add ethyl crotonate dropwise at 60°C.
  - Quench with water, extract with Et2O, and concentrate.
  - Hydrolysis: Treat crude ester with NaOH/MeOH to yield trans-2-methylcyclopropane-1-carboxylic acid (racemic).

Step 2: Chiral Resolution (Enzymatic)

Objective: Isolate the (1S,2S) enantiomer from the racemic trans mixture.

- Enzyme: Pig Liver Esterase (PLE) or Candida antarctica Lipase B (CAL-B).
- Workflow:
  - Subject the racemic ethyl ester to enzymatic hydrolysis in phosphate buffer (pH 7).
  - The enzyme selectively hydrolyzes the (1S,2S)-ester to the acid, leaving the (1R,2R)-ester intact (kinetic resolution).
  - Extraction: Adjust pH to 9, extract the unreacted ester (organic layer). Acidify aqueous layer to pH 2, extract the (1S,2S)-acid.

1H NMR Spectral Data

Solvent: CDCl

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(7.26 ppm reference) Frequency: 400 MHz

The cyclopropane ring protons appear at high field (0.7–1.5 ppm). The key to assignment is the Karplus relationship in strained rings: cis vicinal coupling is consistently larger than trans vicinal coupling.

Data Summary Table

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Position	Proton Label	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment Logic
COOH	-OH	10.0 - 12.0	Broad Singlet	-	Exchangeable acidic proton.
C1	H (alpha to COOH)	1.38 - 1.45	ddd	(trans) (trans) (cis)	Deshielded by carbonyl anisotropy.
C2	H (alpha to Me)	1.48 - 1.55	multiplet	Complex	Overlaps with H region; coupled to Me group.
C3	H (methylene, cis to COOH)	1.20 - 1.30	ddd		Shielded relative to methines.
C3	H (methylene, trans to COOH)	0.70 - 0.80	ddd		Most shielded proton (high field).
Me	-CH	1.15	Doublet		Diagnostic doublet for methyl group.

Technical Insight: The Coupling Constant Anomaly

In standard alkanes,

(180° vs 60° dihedral). In cyclopropanes, this reverses:

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- (vicinal): 8.0 – 11.0 Hz
- (vicinal): 4.0 – 7.0 Hz[1]

For **(1S,2S)-2-methylcyclopropane-1-carboxylic acid**, the coupling between H1 and H2 is trans.[2] Therefore, observing a small coupling (~4.2 Hz) between the two methine protons confirms the relative trans stereochemistry.

13C NMR Spectral Data

Solvent: CDCl

(77.16 ppm reference) Frequency: 100 MHz

The carbon spectrum is distinct due to the high-field shifts of the cyclopropyl carbons, characteristic of the ring current and hybridization effects (high s-character in C-H bonds).

Carbon Position	Shift (, ppm)	Type (DEPT-135)	Notes
C=O	180.5	Quaternary (C)	Carboxylic acid carbonyl.
C1 (CH-COOH)	22.1	CH (Up)	Alpha to electron-withdrawing group.
C2 (CH-Me)	17.8	CH (Up)	Shielded by cyclopropane ring strain.
C3 (CH)	16.5	CH (Down)	Ring methylene.
Me (-CH)	18.2	CH (Up)	Methyl substituent.

Note: Chemical shifts may vary by

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0.5 ppm depending on concentration and temperature.

Advanced Verification: Enantiomeric Excess (ee)

Standard NMR cannot distinguish (1S,2S) from (1R,2R). To validate the "S,S" absolute configuration, derivatization is required.

Protocol: Mosher's Amide Analysis

- Derivatization: React the (1S,2S)-acid with (R)-

  -methoxy-

  -(trifluoromethyl)phenylacetyl chloride (MTPA-Cl).

- Analysis: Acquire 19F NMR.

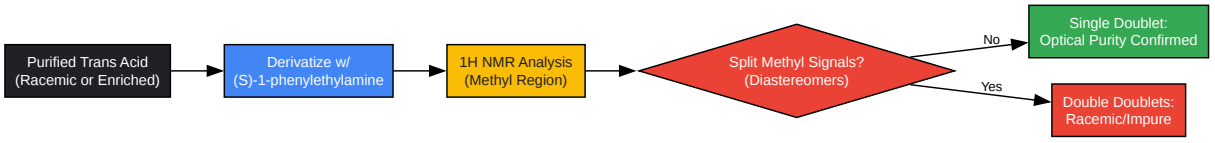
- Interpretation:

  - The diastereomeric MTPA esters/amides will show distinct 19F chemical shifts.

  - Integration of the signals provides the enantiomeric excess (ee) ratio.

  - Absence of the secondary diastereomer peak confirms >99% ee.

Analytical Workflow Diagram



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Figure 2: Workflow for determining enantiomeric purity using chiral derivatizing agents.

References

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- General Spectral Data (Trans-Isomer)
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- 13C NMR Shift Tables
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- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of (1S,2S)-2-Methylcyclopropane-1-Carboxylic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021882/docs#technical-guide-spectral-characterization-of-1s-2s-2-methylcyclopropane-1-carboxylic-acid-1]

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